

Spectroscopic Data for 2-(2-Methoxyethoxy)acetyl chloride: A Technical Guide

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Compound of Interest

Compound Name: 2-(2-Methoxyethoxy)acetyl chloride

CAS No.: 16024-55-8

Cat. No.: B097107

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This guide provides an in-depth analysis of the spectroscopic data for **2-(2-Methoxyethoxy)acetyl chloride** (CAS No: 16024-55-8), a key reagent in organic synthesis, particularly for the introduction of the methoxyethoxyacetyl moiety. Understanding its spectroscopic signature is paramount for researchers, scientists, and drug development professionals to ensure reaction monitoring, quality control, and structural verification. This document will delve into the Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopic data, offering expert interpretation and practical insights into data acquisition.

Introduction

2-(2-Methoxyethoxy)acetyl chloride is a bifunctional molecule featuring an acid chloride for acylation reactions and an ether linkage that can influence solubility and other physicochemical properties of the resulting derivatives. Accurate characterization of this compound is crucial for its effective use. Spectroscopic techniques like NMR and IR provide a non-destructive and highly informative means to confirm its structure and purity.

Molecular Structure and Atom Numbering

To facilitate the discussion of the spectroscopic data, the atoms in **2-(2-Methoxyethoxy)acetyl chloride** are numbered as follows:

Caption: Molecular structure of **2-(2-Methoxyethoxy)acetyl chloride** with atom numbering.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule.

¹H NMR Spectroscopy

The ¹H NMR spectrum of **2-(2-Methoxyethoxy)acetyl chloride** provides distinct signals for each proton environment. The data presented here is based on a spectrum acquired in deuterated chloroform (CDCl₃).

Table 1: ¹H NMR Data for **2-(2-Methoxyethoxy)acetyl chloride**

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
4.56	Singlet	2H	H-2
3.40	Singlet	3H	H-5
3.4 - 3.9	Multiplet	4H	H-3, H-4

Interpretation of the ¹H NMR Spectrum:

- δ 4.56 (s, 2H): This singlet corresponds to the two protons on C2. These protons are adjacent to the electron-withdrawing carbonyl group of the acid chloride, which deshields them, causing them to appear at a relatively high chemical shift. The singlet multiplicity indicates no adjacent protons to couple with.
- δ 3.40 (s, 3H): This sharp singlet is characteristic of the three protons of the methoxy group (C5). The protons are in an identical chemical environment and have no neighboring protons

to couple with.

- δ 3.4 - 3.9 (m, 4H): This multiplet arises from the protons on C3 and C4. These methylene groups are part of the ethylene glycol moiety and their signals overlap, resulting in a complex multiplet.

¹³C NMR Spectroscopy

While a definitive, published ¹³C NMR spectrum for **2-(2-Methoxyethoxy)acetyl chloride** is not readily available in the searched literature, we can predict the approximate chemical shifts based on the known effects of adjacent functional groups.

Table 2: Predicted ¹³C NMR Data for **2-(2-Methoxyethoxy)acetyl chloride**

Chemical Shift (δ) ppm	Assignment	Rationale
~170	C1 (C=O)	The carbonyl carbon of an acid chloride is highly deshielded.
~75	C2	This carbon is attached to two electronegative atoms (oxygen and the carbonyl carbon).
~70-72	C3, C4	These are typical chemical shifts for carbons in an ethylene glycol-like environment.
~59	C5	This is a characteristic chemical shift for a methoxy group carbon.

Rationale for Predicted Shifts:

The prediction is based on the analysis of similar structures. The carbonyl carbon (C1) of acid chlorides typically appears at a high chemical shift. The carbons adjacent to the ether oxygens (C2, C3, C4) will be deshielded, and the terminal methoxy carbon (C5) will have a characteristic shift around 59 ppm.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by detecting their characteristic vibrational frequencies.

Table 3: IR Spectroscopic Data for **2-(2-Methoxyethoxy)acetyl chloride**

Wavenumber (cm ⁻¹)	Intensity	Assignment
~1810	Strong	C=O stretch (acid chloride)
~1100	Strong	C-O-C stretch (ether)

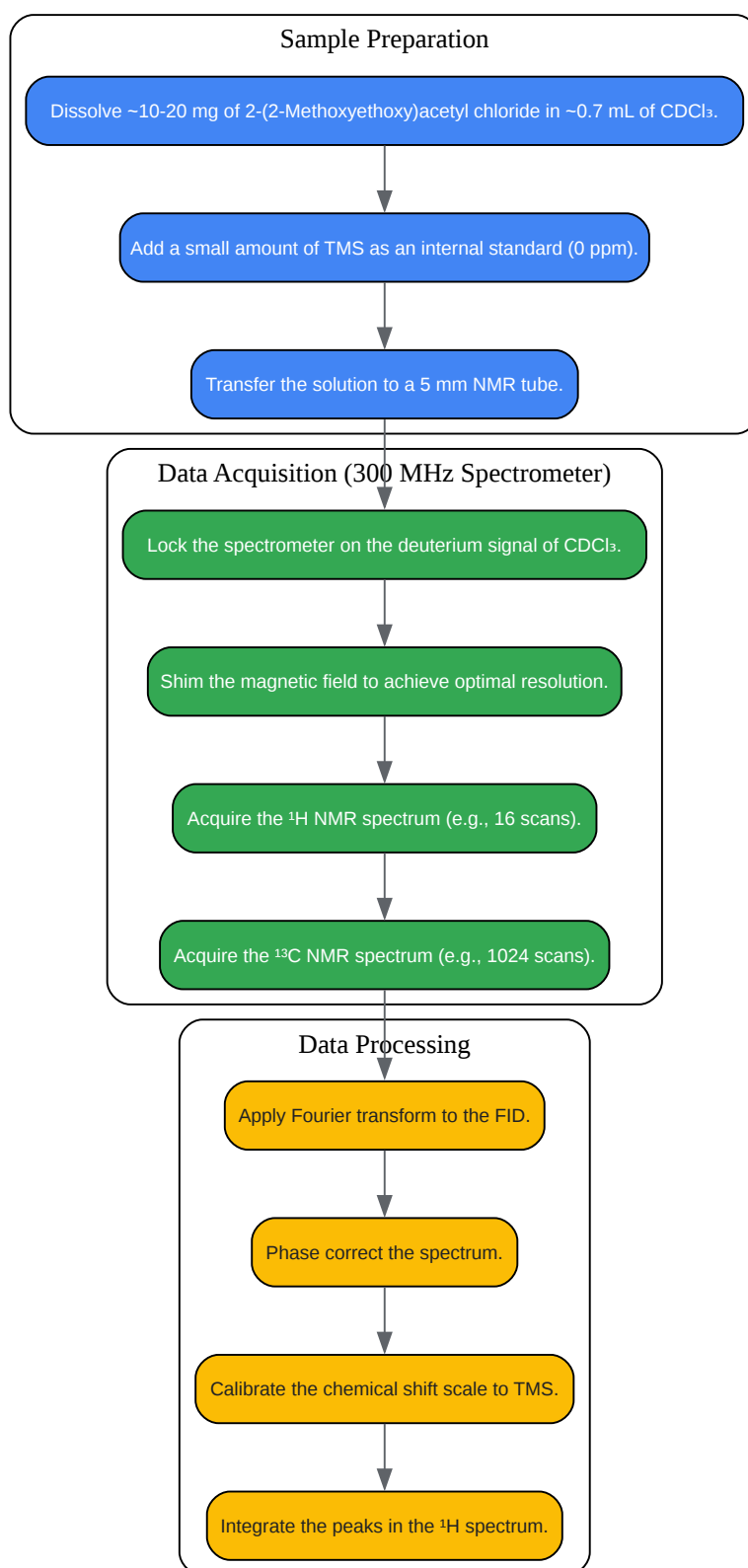
Interpretation of the IR Spectrum:

- ~1810 cm⁻¹ (Strong): The most prominent and diagnostic peak in the IR spectrum is the strong absorption at approximately 1810 cm⁻¹.^[1] This high-frequency band is characteristic of the carbonyl (C=O) stretching vibration of an acid chloride. The high wavenumber is due to the strong electron-withdrawing effect of the chlorine atom, which strengthens the C=O double bond.
- ~1100 cm⁻¹ (Strong): A strong absorption around 1100 cm⁻¹ is indicative of the C-O-C asymmetric stretching vibration of the ether linkages.^[1]

Experimental Protocols

To ensure the acquisition of high-quality spectroscopic data, the following experimental protocols are recommended.

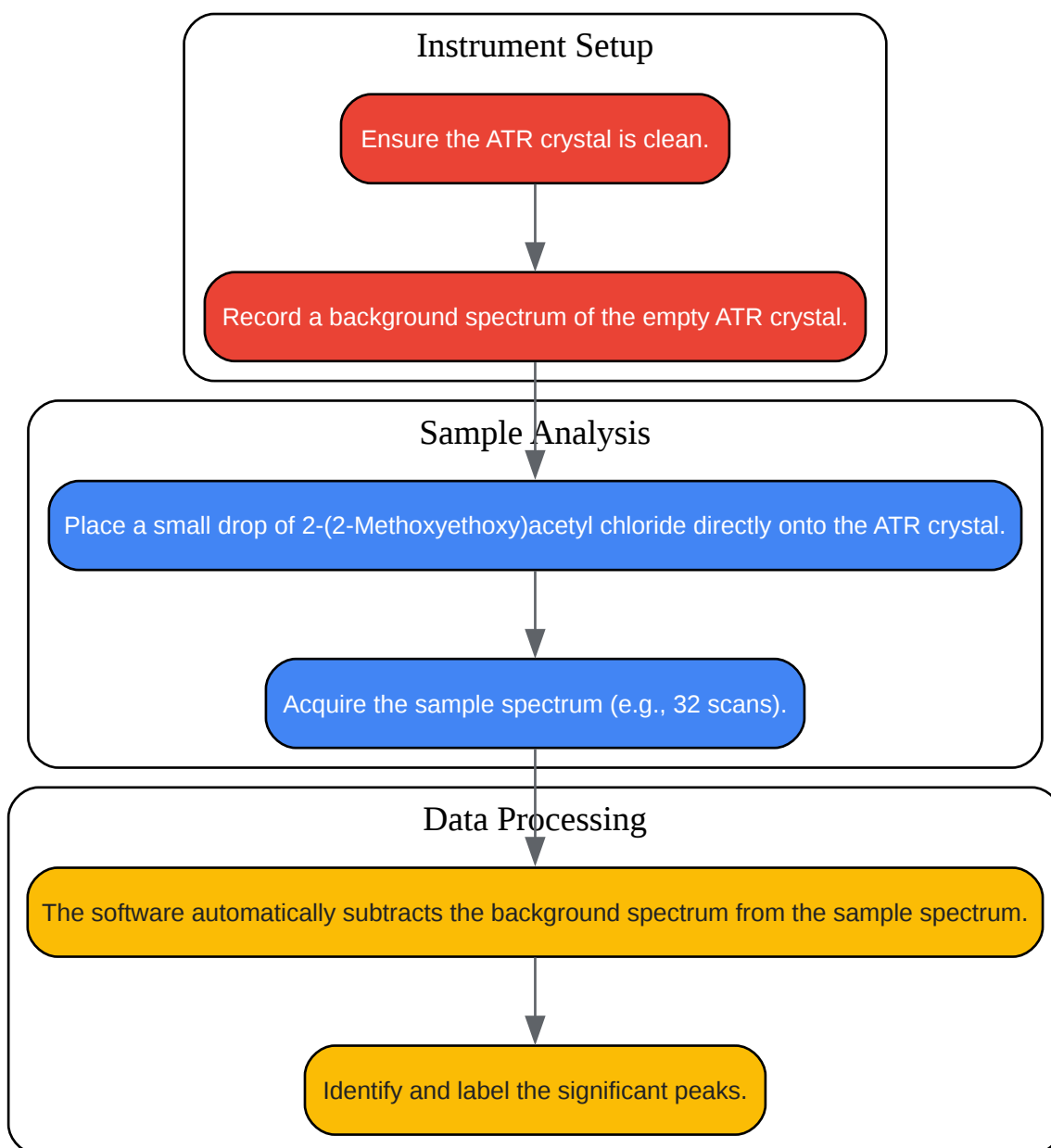
NMR Data Acquisition



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Caption: Workflow for NMR data acquisition and processing.

IR Data Acquisition (ATR-FTIR)



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Caption: Workflow for ATR-FTIR data acquisition.

Conclusion

The spectroscopic data presented in this guide provide a comprehensive fingerprint for the identification and characterization of **2-(2-Methoxyethoxy)acetyl chloride**. The ^1H NMR

spectrum clearly resolves the different proton environments, while the IR spectrum confirms the presence of the key acid chloride and ether functional groups. Although experimental ^{13}C NMR data is not widely available, the predicted chemical shifts offer a reliable reference for structural confirmation. By following the outlined experimental protocols, researchers can confidently acquire and interpret high-quality spectroscopic data for this important synthetic reagent.

References

- PubChem. **2-(2-Methoxyethoxy)acetyl chloride**. National Center for Biotechnology Information. [\[Link\]](#)

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